

Ac-IETD-CHO vs Z-IETD-FMK specificity and potency comparison

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Compound of Interest

Compound Name: *Ac-IETD-CHO*

Cat. No.: *B069213*

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Technical Comparison: Ac-IETD-CHO vs. Z-IETD-FMK

Content Type: Publish Comparison Guide Audience: Researchers, Scientists, and Drug Development Professionals

Executive Summary: The Decision Matrix

In the interrogation of the extrinsic apoptotic pathway, the choice between **Ac-IETD-CHO** and Z-IETD-FMK is often dictated by the temporal nature of the experiment (kinetic vs. endpoint) and the specific requirement for irreversibility. While both target Caspase-8, their distinct warheads—aldehyde (CHO) vs. fluoromethylketone (FMK)—fundamentally alter their biochemical behavior, stability, and off-target profiles.

Feature	Ac-IETD-CHO	Z-IETD-FMK
Mechanism	Reversible (Transition State Analog)	Irreversible (Alkylation)
Primary Utility	Kinetic studies, temporary inhibition, pulse-chase assays.	Long-term apoptosis blockade, phenotype confirmation.
Potency (IC50)	~5 nM (Purified Enzyme)	~0.46 μ M (Cellular TNF- α inhibition)
Cell Permeability	Moderate (requires higher loading conc.)	High (O-methylated residues enhance uptake)
Stability in Culture	Low (Metabolized/Reversible)	Moderate (Half-life ~4-12h; requires replenishment)
Critical Off-Target	Granzyme B, Caspase-3 (at high conc.)	Granzyme B, Cathepsins, RIPK3-dependent Necroptosis

Part 1: Mechanistic Deep Dive

The core difference lies in the "warhead"—the functional group that interacts with the catalytic cysteine of Caspase-8.

Ac-IETD-CHO (Reversible Inhibition)

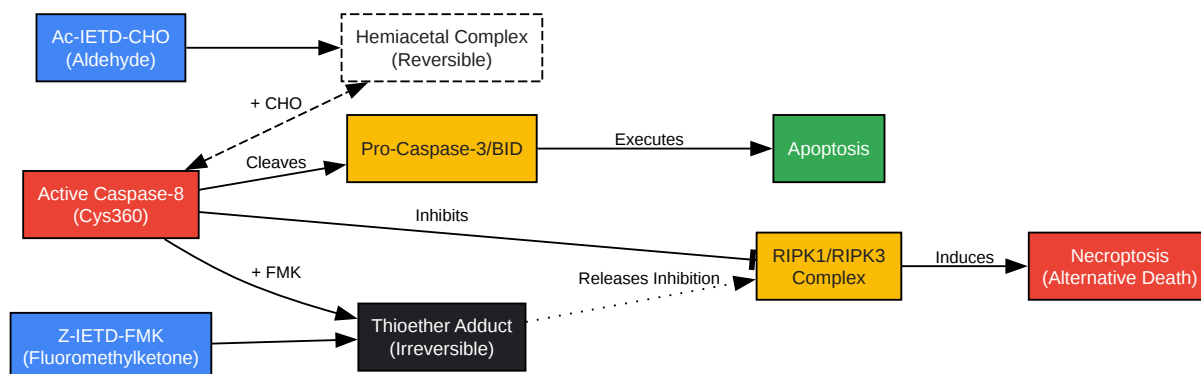
The aldehyde group acts as a transition state analog. It forms a hemiacetal with the active site cysteine (Cys360 in Caspase-8). This reaction is reversible; upon washing the cells or diluting the lysate, the inhibitor dissociates, restoring enzyme activity. This makes **Ac-IETD-CHO** ideal for experiments requiring the recovery of enzymatic function.

Z-IETD-FMK (Irreversible Inhibition)

The fluoromethylketone (FMK) group is a "suicide inhibitor." It undergoes a nucleophilic attack by the catalytic cysteine, displacing the fluoride ion and forming a stable thioether adduct. This covalent bond permanently disables the enzyme molecule. Activity can only be restored by de novo protein synthesis.

Pathway Visualization

The following diagram illustrates the divergent inhibition mechanisms and the downstream consequences, including the risk of shifting cell death from apoptosis to necroptosis (a common artifact with FMK inhibitors).



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Figure 1: Mechanistic divergence of Caspase-8 inhibition. Note that permanent inhibition (FMK) can inadvertently trigger necroptosis by releasing the brake on RIPK3.

Part 2: Specificity & Potency Analysis

The "Specificity Paradox"

While both inhibitors are designed based on the IETD (Ile-Glu-Thr-Asp) recognition sequence preferred by Caspase-8, "specificity" is relative and concentration-dependent.

- **Granzyme B Cross-Reactivity:** Both inhibitors are potent inhibitors of Granzyme B. In assays involving Cytotoxic T Lymphocytes (CTLs) or Natural Killer (NK) cells, using these inhibitors will block Granzyme B-mediated killing, potentially confounding results attributed solely to Caspase-8.
- **The CHO Cell Anomaly:** A critical oversight in many studies is the use of "human-specific" inhibitors in hamster cell lines (CHO cells). Hamster Caspase-8 has a broader substrate specificity than human Caspase-8 and can cleave Caspase-9 substrates (LEHD).

Conversely, Z-IETD-FMK is often ineffective or non-specific in CHO cells, inhibiting multiple caspases indiscriminately due to structural differences in the hamster caspase active sites.

- Expert Insight: Do not rely on Z-IETD-FMK for specific Caspase-8 dissection in CHO (Chinese Hamster Ovary) cell lines; genetic approaches (Dominant Negative mutants) are superior in this specific context.

Quantitative Comparison

Parameter	Ac-IETD-CHO	Z-IETD-FMK
IC50 (Purified Enzyme)	5 nM	< 100 nM (varies by assay)
IC50 (Cellular TNF- α)	N/A (Reversible nature complicates IC50)	0.46 μ M
Inhibition Type	Competitive, Reversible	Active-site directed, Irreversible
Off-Target: Cathepsins	Low	High (FMK group targets cysteine proteases)
Off-Target: T-Cells	Minimal	Inhibits CD25 expression & proliferation (independent of caspase activity)

Part 3: Experimental Protocols

Protocol A: Optimized Caspase-8 Inhibition Assay (Fluorescence)

This protocol is designed to measure Caspase-8 activity in cell lysates using a fluorogenic substrate (Ac-IETD-AFC) while validating specificity using both inhibitors.

Materials:

- Lysis Buffer: 50 mM HEPES (pH 7.4), 100 mM NaCl, 0.1% CHAPS, 1 mM DTT, 1 mM EDTA.
- Substrate: Ac-IETD-AFC (50 μ M final).

- Inhibitors: **Ac-IETD-CHO** (10 μ M) and Z-IETD-FMK (10 μ M).

Workflow:

- Induction: Induce apoptosis in target cells (e.g., Jurkat cells with Anti-Fas antibody, 100 ng/mL for 4 hours).[1]
- Lysis: Harvest cells () and lyse in 50 μ L Lysis Buffer on ice for 20 mins. Centrifuge at 10,000 x g for 10 mins at 4°C.
- Inhibitor Control Setup (Critical Step):
 - Divide lysate into 3 aliquots.
 - Aliquot 1: Add DMSO (Vehicle control).
 - Aliquot 2: Add **Ac-IETD-CHO** (10 μ M). Purpose: Confirm signal is protease-driven.
 - Aliquot 3: Add Z-IETD-FMK (10 μ M). Purpose: Confirm irreversible inactivation.
 - Incubate all aliquots at 37°C for 15 minutes before adding substrate.
- Reaction: Add 50 μ L of 2X Reaction Buffer containing 100 μ M Ac-IETD-AFC to each aliquot.
- Measurement: Monitor fluorescence (Ex: 400 nm / Em: 505 nm) kinetically every 2 minutes for 1 hour.
- Analysis: The slope of the linear portion of the curve represents Caspase-8 activity.

Protocol B: Long-Term Cellular Inhibition (Z-IETD-FMK)

Because Z-IETD-FMK can degrade in culture media (half-life ~4-12 hours) and is consumed by the enzyme, a single dose is often insufficient for 24-48h experiments.

- Pre-treatment: Add Z-IETD-FMK (typically 20-50 μ M) 1 hour before inducing apoptosis.

- Replenishment: For experiments >12 hours, replace media with fresh media containing the inhibitor every 12-18 hours to maintain effective suppression.
- Necroptosis Control: Always include a Necrostatin-1 (Nec-1) control arm. If Z-IETD-FMK treatment increases cell death compared to vehicle, you are likely inducing necroptosis by blocking Caspase-8 (which normally suppresses RIPK3).

References

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Sources

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